

commercial suppliers of 2-Amino-3-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Amino-3-hydroxybenzaldehyde

Cat. No.: B7904644

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An In-depth Technical Guide to **2-Amino-3-hydroxybenzaldehyde** for Researchers and Drug Development Professionals

Introduction

2-Amino-3-hydroxybenzaldehyde is a substituted aromatic aldehyde that serves as a pivotal building block in synthetic organic chemistry. Its unique trifunctional arrangement—an amine, a hydroxyl group, and an aldehyde on a benzene ring—offers versatile reactivity for constructing complex molecular architectures. For researchers and scientists, particularly within the pharmaceutical and drug development sectors, this compound is of significant interest as a precursor to a range of biologically active molecules. Its applications include the synthesis of potential therapeutics for neurological disorders and anti-inflammatory agents.^[1]

This guide provides a comprehensive technical overview of **2-Amino-3-hydroxybenzaldehyde**, covering its chemical properties, commercial availability, quality control standards, safe handling protocols, and applications. The objective is to equip professionals with the necessary knowledge to effectively source, validate, and utilize this valuable chemical intermediate in their research and development endeavors.

Chemical and Physical Properties

A thorough understanding of the fundamental properties of a chemical is the bedrock of its effective application in research. These identifiers and properties are essential for accurate documentation, safety assessment, and experimental design.

Property	Value	Source(s)
IUPAC Name	2-amino-3-hydroxybenzaldehyde	[2][3]
CAS Number	1004545-97-4	[2][4]
Molecular Formula	C ₇ H ₇ NO ₂	[1][2][4]
Molecular Weight	137.14 g/mol	[3]
Appearance	White to Yellow Solid	[4]
SMILES	<chem>C1=CC(=C(C(=C1)O)N)C=O</chem>	[3]
InChI Key	TZTQYDXLYLAILR-UHFFFAOYSA-N	[4]
Boiling Point	279.3 ± 30.0 °C at 760 mmHg (Predicted)	

Commercial Sourcing and Supplier Overview

2-Amino-3-hydroxybenzaldehyde is available from several reputable chemical suppliers that cater to the research and pharmaceutical industries. When sourcing this compound, it is critical to consider factors such as purity, available quantities, and the supplier's ability to provide comprehensive documentation, including a Certificate of Analysis (CoA).

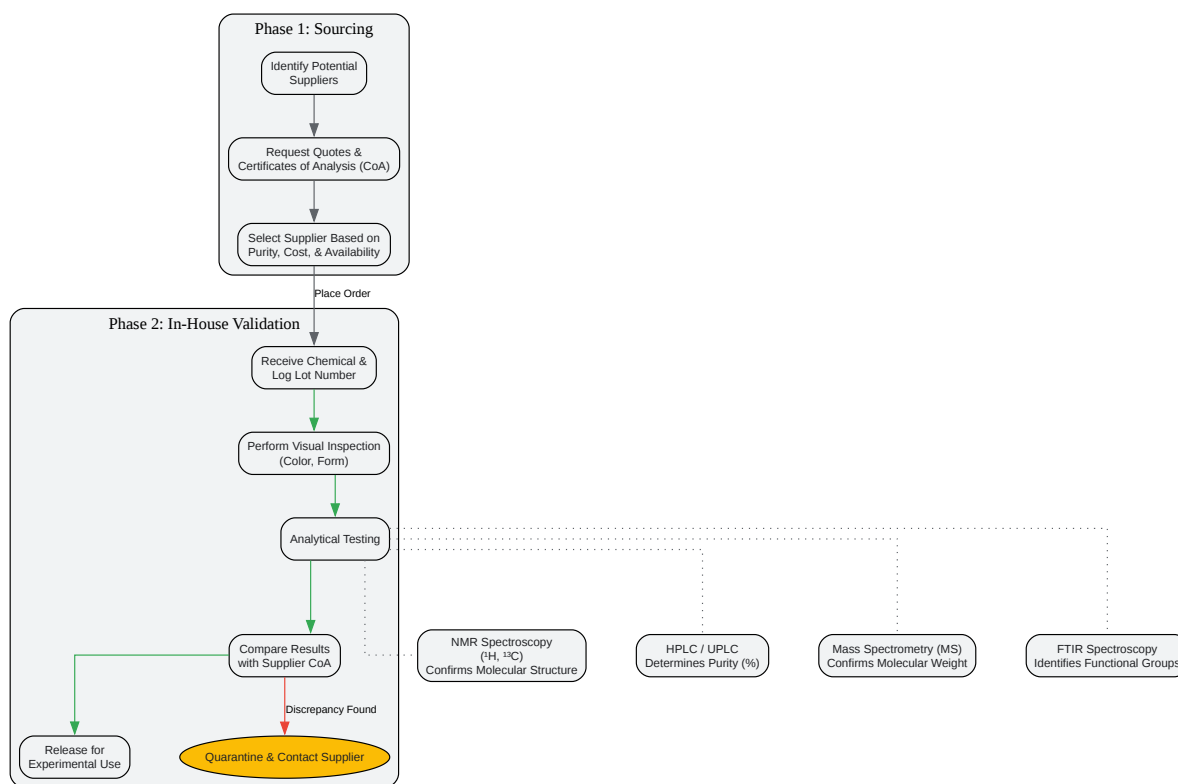
Supplier / Partner	Typical Purity	CAS Number	Notes
Sigma-Aldrich (Merck)	98%	1004545-97-4	Available through various partners like ChemScene LLC.
AstaTech, Inc.	95%	1004545-97-4	Listed on Sigma-Aldrich's platform. [4]
Advanced ChemBlocks	97%	1004545-97-4	Provides the compound as a building block for research. [2]
BLD Pharmatech Co.	Not specified	1004545-97-4	Offers supporting documentation like NMR and HPLC data. [5]
Fluorochem	98%	1004545-97-4	Available as a research chemical.
MySkinRecipes	95%	1004545-97-4	Lists applications in pharmaceuticals and dyes. [1]

This table is not exhaustive but represents a selection of established vendors. Researchers should always verify current stock and request lot-specific documentation before purchase.

Quality Control and Analytical Validation

For any research, especially in drug development, the identity and purity of starting materials are non-negotiable. A supplier's Certificate of Analysis (CoA) is the primary document for quality verification. However, an in-house validation using standard analytical techniques is a cornerstone of good laboratory practice (GLP).

Workflow for Sourcing and Quality Verification



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Caption: Workflow for sourcing and validating **2-Amino-3-hydroxybenzaldehyde**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential to confirm the chemical structure. The proton NMR should show characteristic peaks for the aldehyde proton, aromatic protons, and protons from the amine and hydroxyl groups.
- High-Performance Liquid Chromatography (HPLC): This is the gold standard for determining the purity of the compound. A high-purity sample will show a single major peak, with any impurities appearing as smaller peaks.
- Mass Spectrometry (MS): This technique confirms the molecular weight of the compound (137.14 g/mol), providing further evidence of its identity.^[3]
- Certificate of Analysis (CoA): Suppliers like BLD Pharmatech often provide access to analytical data such as NMR and HPLC, which should be carefully reviewed.^[5]

Applications in Research and Drug Development

The reactivity of **2-Amino-3-hydroxybenzaldehyde** makes it a valuable intermediate in the synthesis of more complex molecules.

- Pharmaceutical Intermediates: It is explicitly used in the synthesis of compounds with potential therapeutic properties.^[1] Its structure is a key component for developing agents targeting neurological disorders and for creating novel anti-inflammatory drugs.^[1]
- Enzyme Inhibitor Design: The benzaldehyde scaffold is a known starting point for designing enzyme inhibitors. For instance, derivatives of hydroxybenzaldehydes have been investigated as inhibitors for enzymes like aldehyde dehydrogenase (ALDH), which is implicated in cancer.^[6] The functional groups on **2-Amino-3-hydroxybenzaldehyde** allow for modifications to tune binding affinity and selectivity for specific enzyme active sites.
- Heterocyclic Chemistry: The ortho-amino aldehyde functionality is a classic precursor for building heterocyclic ring systems, such as quinolines and benzodiazepines, which are privileged structures in medicinal chemistry.
- Dyes and Pigments: The compound also finds use in the preparation of specialized dyes and pigments.^[1]

Safety, Handling, and Storage

Proper handling and storage are paramount to ensure the stability of the compound and the safety of laboratory personnel. Information is derived from Material Safety Data Sheets (MSDS) for similar benzaldehyde derivatives.

Key Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[7\]](#)
- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors.[\[7\]](#)[\[8\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing. In case of contact, rinse immediately and thoroughly with water.[\[7\]](#)[\[9\]](#)
- Handling: Avoid creating dust. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[7\]](#)

Storage Recommendations:

- Temperature: Store at recommended temperatures, often refrigerated at 4°C. Some suppliers may recommend room temperature storage.[\[2\]](#) Always follow the supplier-specific recommendation.
- Atmosphere: For long-term stability, storing under an inert atmosphere (e.g., nitrogen) is advisable to prevent oxidation.
- Light: Protect from light, as aromatic aldehydes can be light-sensitive.[\[9\]](#)
- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[7\]](#)

Hazard Identification:

- While a specific MSDS for **2-Amino-3-hydroxybenzaldehyde** is not detailed in the search results, related compounds are listed as harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation.[\[7\]](#)[\[10\]](#) It should be handled with care as a potentially hazardous substance.

Example Experimental Protocol: Synthesis of a Schiff Base

The aldehyde functional group readily undergoes condensation reactions with primary amines to form imines (Schiff bases). This is a fundamental reaction in the synthesis of many pharmaceutical scaffolds.

Objective: To synthesize a Schiff base from **2-Amino-3-hydroxybenzaldehyde** and a primary amine (e.g., aniline).

Materials:

- **2-Amino-3-hydroxybenzaldehyde** (1.0 eq)
- Aniline (1.0 eq)
- Ethanol (as solvent)
- Glacial acetic acid (catalytic amount)
- Round-bottom flask, condenser, magnetic stirrer, heating mantle

Procedure:

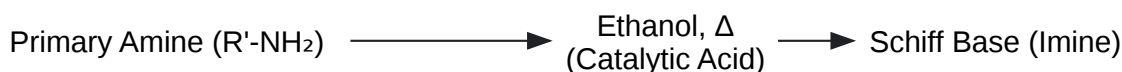
- Dissolve **2-Amino-3-hydroxybenzaldehyde** in absolute ethanol in a round-bottom flask.
- Add an equimolar amount of aniline to the solution.
- Add a few drops of glacial acetic acid to catalyze the reaction.
- Attach a condenser and heat the mixture to reflux for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- The product may precipitate upon cooling. If not, reduce the solvent volume under reduced pressure.

- Collect the solid product by vacuum filtration and wash with cold ethanol.
- Dry the product in a vacuum oven.
- Characterize the final product using NMR, MS, and FTIR to confirm the formation of the imine bond.

Reaction Pathway Diagram:

2-Amino-3-hydroxybenzaldehyde

+



+

Water (H₂O)

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Caption: General reaction scheme for Schiff base synthesis.

Conclusion

2-Amino-3-hydroxybenzaldehyde is a readily available and highly versatile chemical intermediate essential for advanced organic synthesis. Its utility in constructing molecules for the pharmaceutical and materials science sectors makes understanding its sourcing and handling critical for researchers. By partnering with reputable commercial suppliers, implementing rigorous in-house quality control, and adhering to strict safety protocols, scientists and drug development professionals can effectively leverage the synthetic potential of this valuable compound to drive innovation in their respective fields.

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